

avoiding RO8191 precipitation in aqueous solutions

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Compound of Interest

Compound Name: RO8191

Cat. No.: B1680706

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Technical Support Center: RO8191

Welcome to the technical support center for **RO8191**. This guide is designed for researchers, scientists, and drug development professionals to provide troubleshooting assistance and answers to frequently asked questions regarding the handling of **RO8191**, with a specific focus on avoiding precipitation in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is **RO8191** and what are its basic solubility properties?

A1: **RO8191** is an orally active and potent agonist of the interferon (IFN) receptor, specifically binding to the IFN α / β receptor 2 (IFNAR2).^{[1][2]} Chemically, it is an imidazonaphthyridine compound with a molecular weight of 373.21 g/mol.^[1] Its solubility in aqueous solutions is very low; it is considered insoluble in water and ethanol.^[1] Due to its properties, it requires an organic solvent for initial dissolution to create a stock solution.^[3]

Q2: What is the recommended solvent for creating a high-concentration stock solution of **RO8191**?

A2: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing high-concentration stock solutions of **RO8191**.^{[1][4]} It is a polar aprotic solvent capable of dissolving a wide range of compounds.^[5] It is crucial to use fresh, anhydrous DMSO, as absorbed moisture can reduce the solubility of **RO8191**.^[1]

Q3: My **RO8191** precipitates when I dilute my DMSO stock solution into an aqueous buffer or cell culture medium. Why does this happen?

A3: This phenomenon, often called "solvent-shift precipitation," is common for compounds that are poorly soluble in water.[6][7] When the DMSO stock solution is diluted into an aqueous medium, the solvent environment changes dramatically. The DMSO concentration drops, and the compound is suddenly exposed to water, a poor solvent for it. This can lead to the compound coming out of solution and forming a precipitate.[6][8]

Q4: What is the maximum recommended final concentration of DMSO in cell-based assays?

A4: The final concentration of DMSO in cell culture experiments should be kept as low as possible to avoid solvent-induced toxicity. While the tolerance can vary between cell lines, a general guideline is to keep the final DMSO concentration below 1%.[8] Some studies suggest that for certain applications, the concentration should be even lower, for instance, less than 2.5% or even 0.2%, to avoid any impact on cell growth and proliferation.[9]

Q5: Are there any alternatives to DMSO for dissolving **RO8191**?

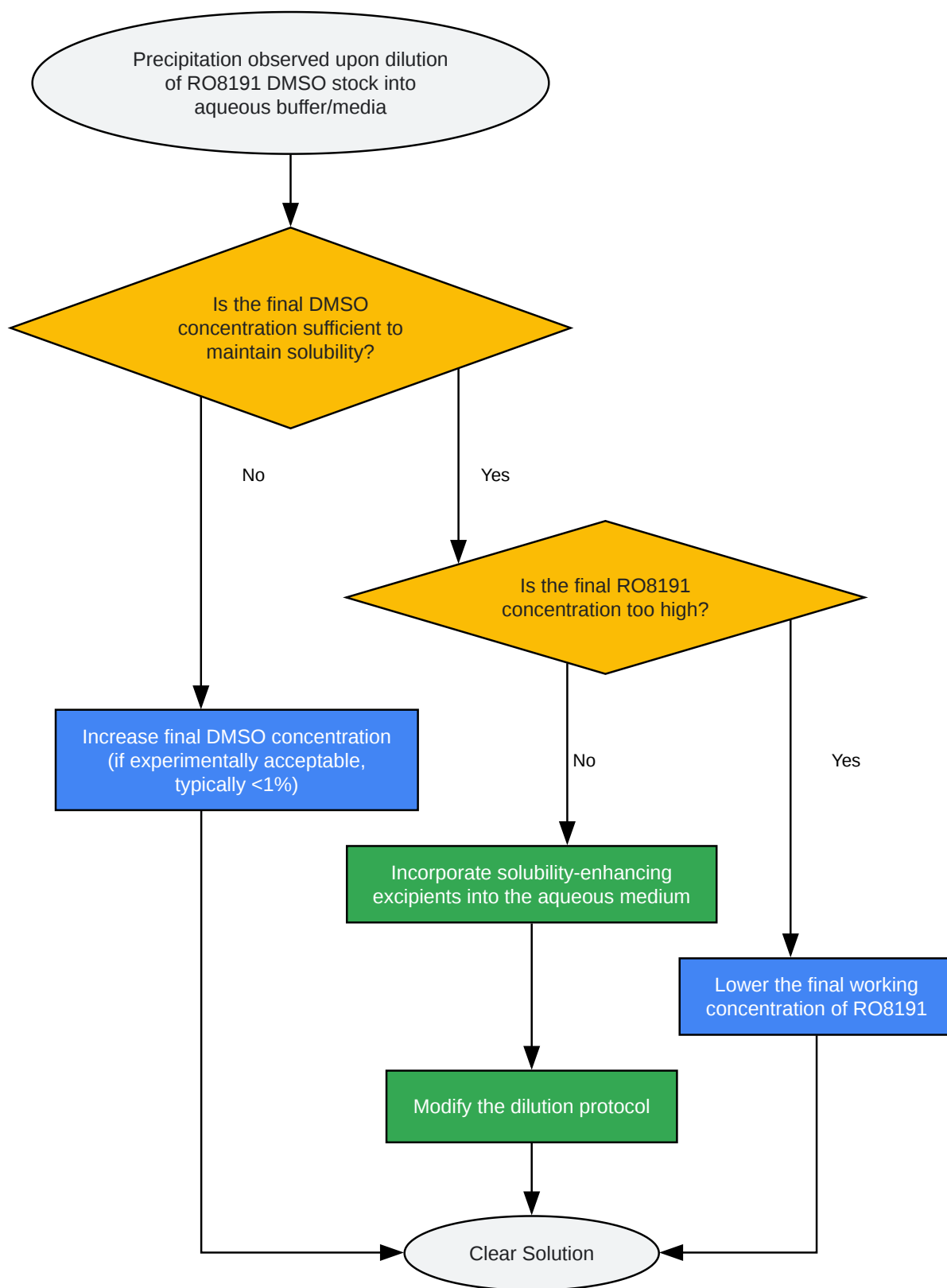
A5: While DMSO is the primary recommendation, Dimethylformamide (DMF) can also be used.[4] However, like DMSO, DMF can also be toxic to cells at higher concentrations.[8] For in vivo studies, specific formulations using co-solvents and excipients are necessary to achieve a stable solution or suspension.[1][10]

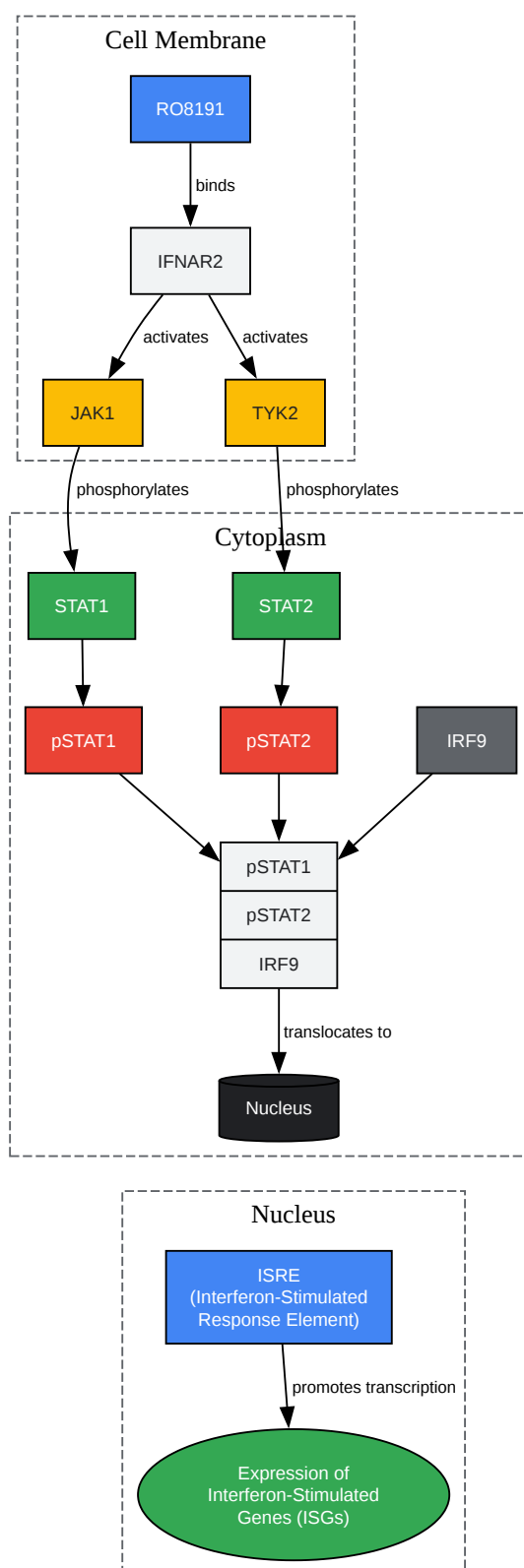
Troubleshooting Guide

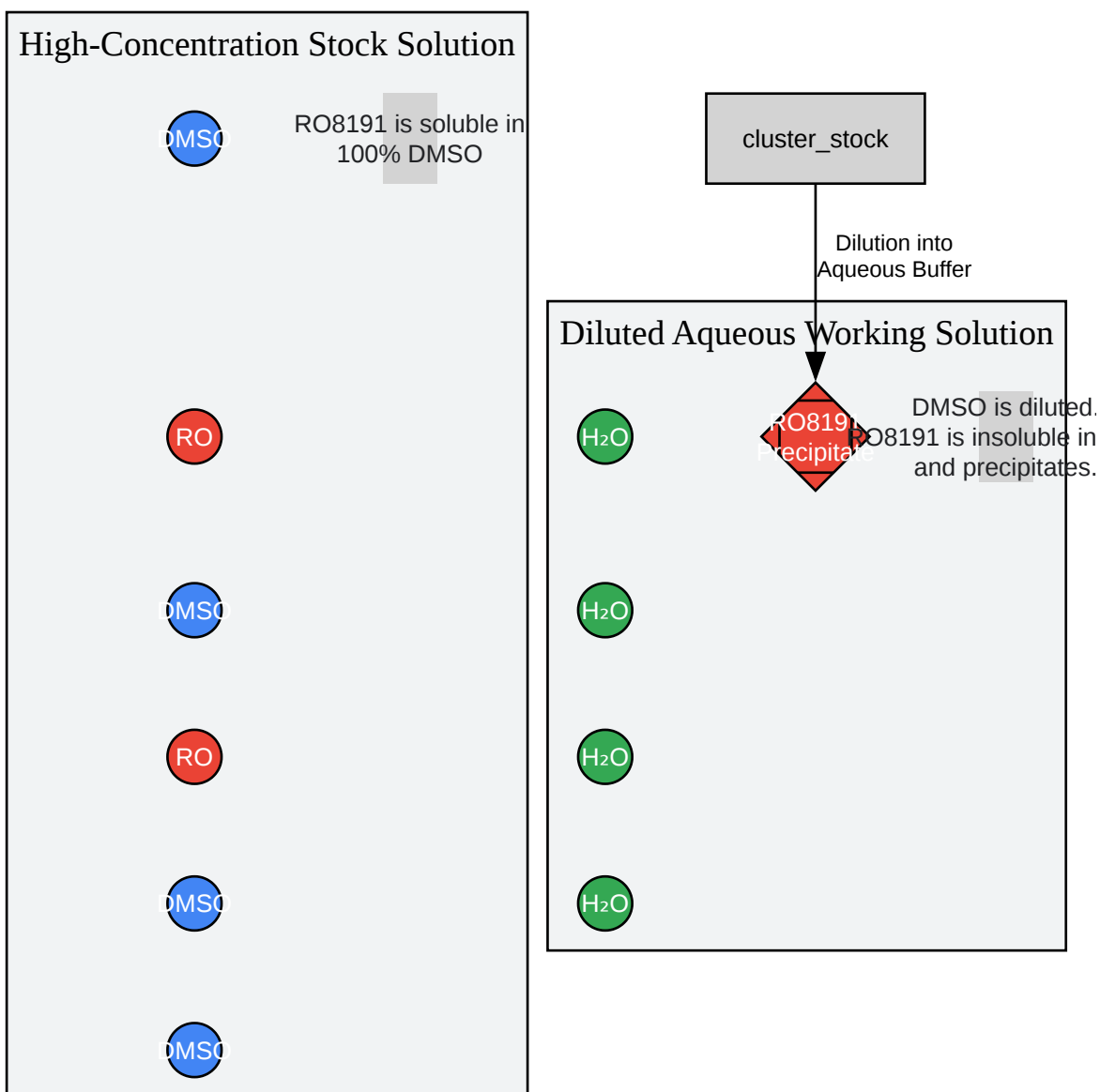
This section provides solutions to specific problems you might encounter when working with **RO8191**.

Issue 1: Precipitate formation upon dilution of DMSO stock in aqueous media.

This is the most common issue encountered with **RO8191**. The following workflow can help you troubleshoot this problem.







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